

A Comparative Spectroscopic Analysis of 4-Chlorophenylhydrazine Hydrochloride and Its Isomers

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Compound of Interest

Compound Name: 4-Chlorophenylhydrazine
hydrochloride

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For researchers, scientists, and drug development professionals, a thorough understanding of the structural and analytical characteristics of key chemical reagents is paramount. This guide provides a comparative analysis of the spectroscopic data for **4-Chlorophenylhydrazine hydrochloride** and its positional isomers, 2-Chlorophenylhydrazine hydrochloride and 3-Chlorophenylhydrazine hydrochloride, along with the parent compound, Phenylhydrazine hydrochloride. This information is critical for quality control, reaction monitoring, and structural elucidation in various research and development applications.

This guide presents a detailed comparison of the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for these compounds. The data is supported by detailed experimental protocols for each analytical technique.

Comparative Spectroscopic Data

The following tables summarize the key spectroscopic data for **4-Chlorophenylhydrazine hydrochloride** and its related compounds.

¹H Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: ¹H NMR Spectroscopic Data (400 MHz, DMSO-d₆)

Compound	Chemical Shift (δ , ppm) - Aromatic Protons	Chemical Shift (δ , ppm) - NH/NH ₂ Protons
4-Chlorophenylhydrazine hydrochloride	7.32-7.34 (d, 2H), 7.00-7.02 (d, 2H)[1]	10.34 (d, broad, 3H), 8.46 (s, broad, 1H)[1]
2-Chlorophenylhydrazine hydrochloride	7.40-7.42 (d, 1H), 7.29-7.31 (t, 1H), 7.09 (d, 1H), 6.96-7.0 (t, 1H)[1]	10.47 (d, broad, 3H), 8.01 (s, broad, 1H)[1]
3-Chlorophenylhydrazine hydrochloride	7.29-7.31 (t, 1H), 7.09 (d, 1H), 6.94-6.96 (m, 2H)[1]	10.47 (d, broad, 3H), 8.01 (s, broad, 1H)[1]
Phenylhydrazine hydrochloride	7.27 (t, 2H), 6.93 (d, 2H), 6.84 (t, 1H)	10.2 (s, 3H), 8.5 (s, 1H)

Infrared (IR) Spectroscopy

Table 2: Key IR Absorption Bands (cm⁻¹)

Compound	N-H Stretch	C-H Aromatic Stretch	C=C Aromatic Stretch	C-N Stretch	C-Cl Stretch
4-Chlorophenylhydrazine hydrochloride	3205.40[1]	2988.5[1]	1584.0, 1496.4[1]	1098.6[1]	818.6[1]
2-Chlorophenylhydrazine hydrochloride	3142.2[1]	3024.4[1]	1586.9, 1507.9[1]	1074.3[1]	768.3[1]
3-Chlorophenylhydrazine hydrochloride	3142.2[1]	3024.4[1]	1586.9, 1507.9[1]	1074.3[1]	685.0[1]
Phenylhydrazine hydrochloride	~3200-3400	~3030	~1600, 1500	~1300	-

Mass Spectrometry (MS)

Table 3: Mass Spectrometry Data (ESI-MS)

Compound	Molecular Ion (m/z)	Key Fragment Ions (m/z)
4-Chlorophenylhydrazine hydrochloride	143.0 (M+1) ⁺ [1]	Not explicitly found
2-Chlorophenylhydrazine hydrochloride	143.3 (M+1) ⁺ [1]	Not explicitly found
3-Chlorophenylhydrazine hydrochloride	143.3 (M+1) ⁺ [1]	Not explicitly found
Phenylhydrazine hydrochloride	109.1 (M+H) ⁺	92, 77

Experimental Protocols

Detailed methodologies for the acquisition of the spectroscopic data are provided below.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H NMR spectra were acquired on a 400 MHz spectrometer using dimethyl sulfoxide- d_6 (DMSO- d_6) as the solvent. A small amount of the solid sample was dissolved in the deuterated solvent, and the solution was transferred to an NMR tube. The spectra were referenced to the residual solvent peak.

Infrared (IR) Spectroscopy

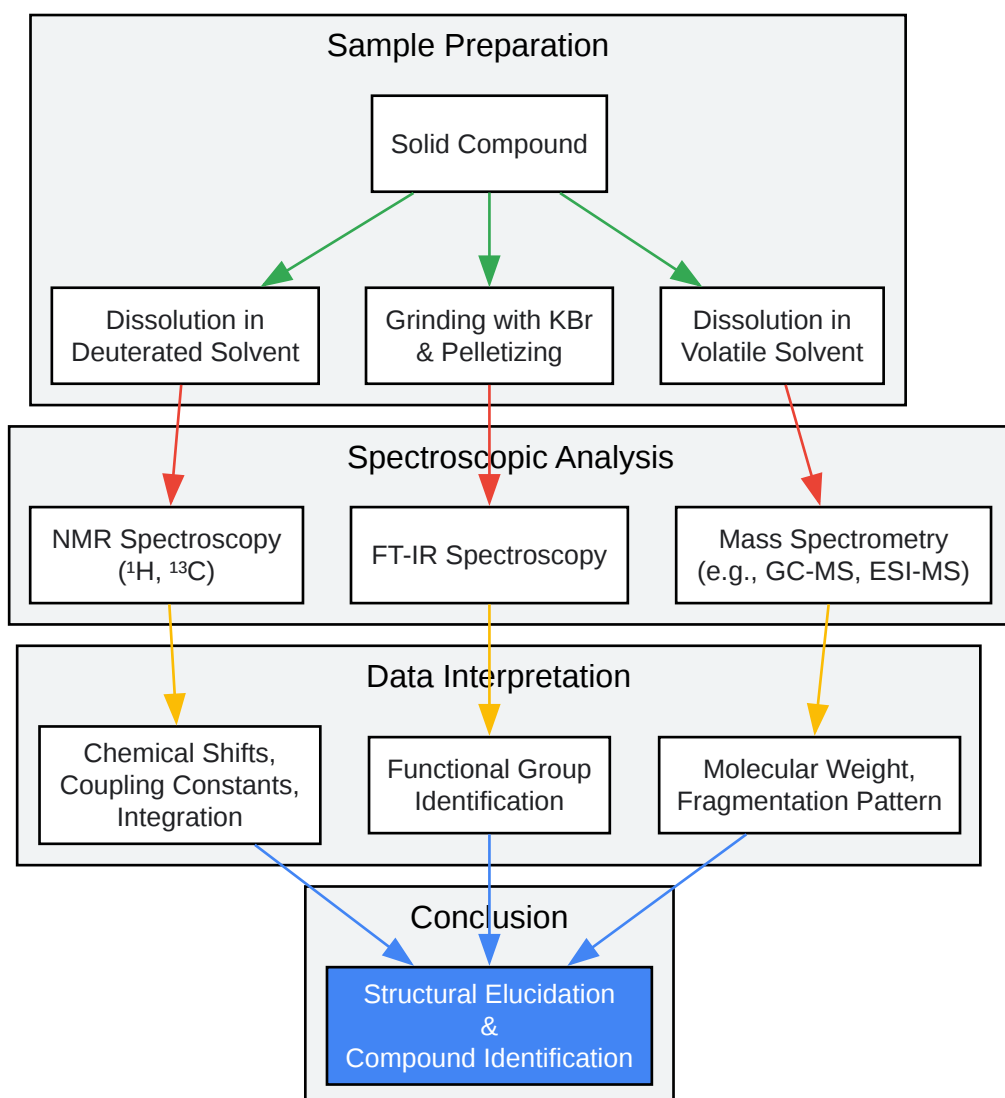
Fourier Transform Infrared (FT-IR) spectra were obtained using the KBr disc method. A small amount of the solid sample was finely ground with dry potassium bromide (KBr) powder and pressed into a thin, transparent pellet. The spectrum was recorded over the range of 4000-400 cm^{-1} .

Mass Spectrometry (MS)

Electrospray Ionization Mass Spectrometry (ESI-MS) was performed to determine the mass-to-charge ratio (m/z) of the molecular ions. The samples were dissolved in a suitable solvent and introduced into the mass spectrometer via direct infusion. The analysis was carried out in the positive ion mode.

Workflow for Spectroscopic Analysis

The following diagram illustrates the general workflow for the spectroscopic analysis and identification of a chemical compound.



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Caption: Workflow of Spectroscopic Analysis.

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References

- 1. rsc.org [rsc.org]
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